

Compound of Interest

Compound Name: 2-Ethylfuran-3-carboxamide

Cat. No.: B068026

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Ethylfuran-3-carboxamide**, a furan derivative of interest in medicinal chemistry. Due to

Chemical Identity

While a specific CAS number for **2-Ethylfuran-3-carboxamide** is not publicly cataloged, its chemical structure and IUPAC name can be definitively e

- IUPAC Name: **2-Ethylfuran-3-carboxamide**
- Molecular Formula: C₇H₉NO₂
- Structure:

CCOC(=O)C1=CC=CC=C1

Physicochemical Properties

The following table summarizes the predicted and known physicochemical properties of **2-Ethylfuran-3-carboxamide**.

Property	2-Ethylfuran-3-carboxamide
Molecular Weight	96.13 g/mol
Boiling Point	92-93 °C
Density	0.912 g/mL
Appearance	Colorless liquid
Solubility	Slightly soluble in water

Experimental Protocols: Proposed Synthesis

A plausible and efficient synthesis of **2-Ethylfuran-3-carboxamide** can be conceptualized in a two-step process:

- Synthesis of 2-Ethylfuran-3-carboxylic acid: This precursor can be synthesized via several established metho

- Amidation of 2-Ethylfuran-3-carboxylic acid: The conversion of the carboxylic acid to the primary amide is a

Detailed Protocol for Amidation:

- Activation of Carboxylic Acid: To a solution of 2-ethylfuran-3-carboxylic acid in a suitable aprotic solvent

- Amination: An excess of an ammonia source, such as aqueous ammonium hydroxide or a solution of ammonia in ar

- Reaction and Work-up: The reaction mixture is stirred, typically at room temperature, until the starting mat

- Purification: The resulting crude **2-Ethylfuran-3-carboxamide** can be purified by recrystallization or column

The following diagram illustrates the proposed synthetic workflow.

Caption: Proposed synthetic workflow for **2-Ethylfuran-3-carboxamide**.

Biological Significance and Potential Applications

Furan-containing compounds are prevalent in a wide range of biologically active molecules and approved pharmaceuticals.

The biological activities of furan derivatives are diverse and include:

- **Antimicrobial and Antifungal Activity:** Many furan derivatives have demonstrated potent activity against a range of bacteria and fungi.
- **Anti-inflammatory Effects:** Some furan-containing compounds have shown promise as anti-inflammatory agents[8].
- **Anticancer Properties:** The furan nucleus is a component of several compounds with cytotoxic and antitumorigenic properties.

The introduction of an ethyl group at the 2-position and a carboxamide at the 3-position of the furan ring in

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